

# Tert-butyl 4-oxo-3-phenylpiperidine-1-carboxylate molecular formula and weight

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## Compound of Interest

Compound Name: *Tert-butyl 4-oxo-3-phenylpiperidine-1-carboxylate*

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## Physicochemical Profile of Tert-butyl 4-oxo-3-phenylpiperidine-1-carboxylate

**Abstract:** This technical document provides the core physicochemical properties of **Tert-butyl 4-oxo-3-phenylpiperidine-1-carboxylate**, a heterocyclic compound relevant in medicinal chemistry and organic synthesis. Key data, including molecular formula and weight, are presented. A structural relationship diagram is included to illustrate the contribution of its constituent chemical moieties to its overall molecular properties.

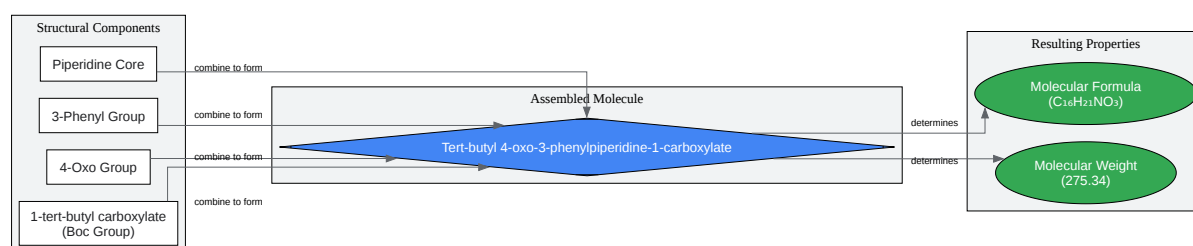
## Core Molecular Data

The fundamental molecular properties of **Tert-butyl 4-oxo-3-phenylpiperidine-1-carboxylate** have been determined and are summarized below. These values are foundational for stoichiometric calculations, analytical characterization, and further research applications.

Property	Value
Molecular Formula	C <sub>16</sub> H <sub>21</sub> NO <sub>3</sub> <a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	275.34 g/mol <a href="#">[1]</a> <a href="#">[2]</a> (Alternate: 275.35 g/mol )

## Structural and Logical Relationships

The molecular structure of **Tert-butyl 4-oxo-3-phenylpiperidine-1-carboxylate** dictates its chemical identity and properties. The name itself deconstructs the key functional groups appended to the core piperidine ring. The diagram below illustrates the logical relationship between these constituent parts and the resulting molecular formula and weight.



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Fig. 1: Logical flow from structural components to molecular properties.

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## References

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